

Confirming ALK2 Inhibition by ML347: A Western Blot Comparison Guide

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Compound of Interest

Compound Name: ML347

Cat. No.: B15544788

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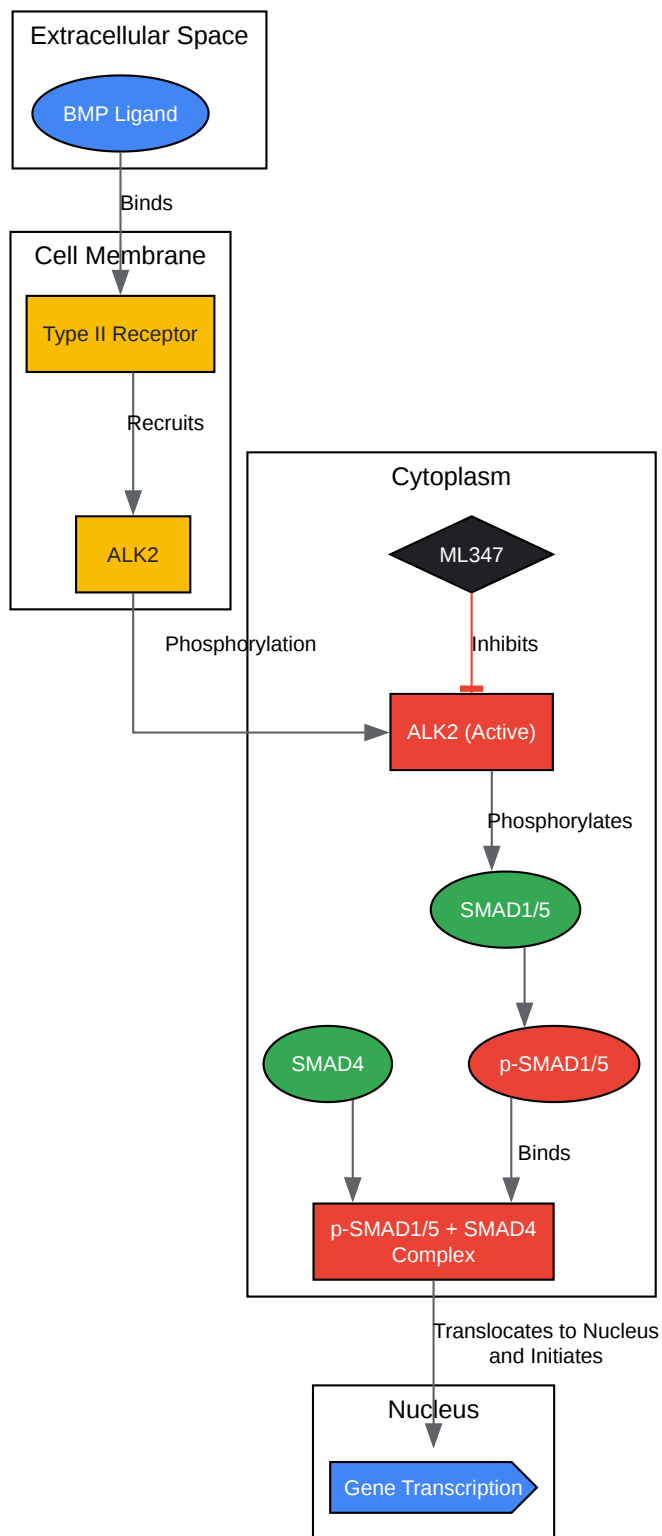
This guide provides a comprehensive comparison of **ML347** with other ALK2 inhibitors and details a Western blot protocol to experimentally validate its inhibitory action on the ALK2 signaling pathway. The information presented is intended to assist researchers in designing and executing experiments to assess the efficacy of **ML347**.

ALK2 Signaling Pathway and Inhibition by ML347

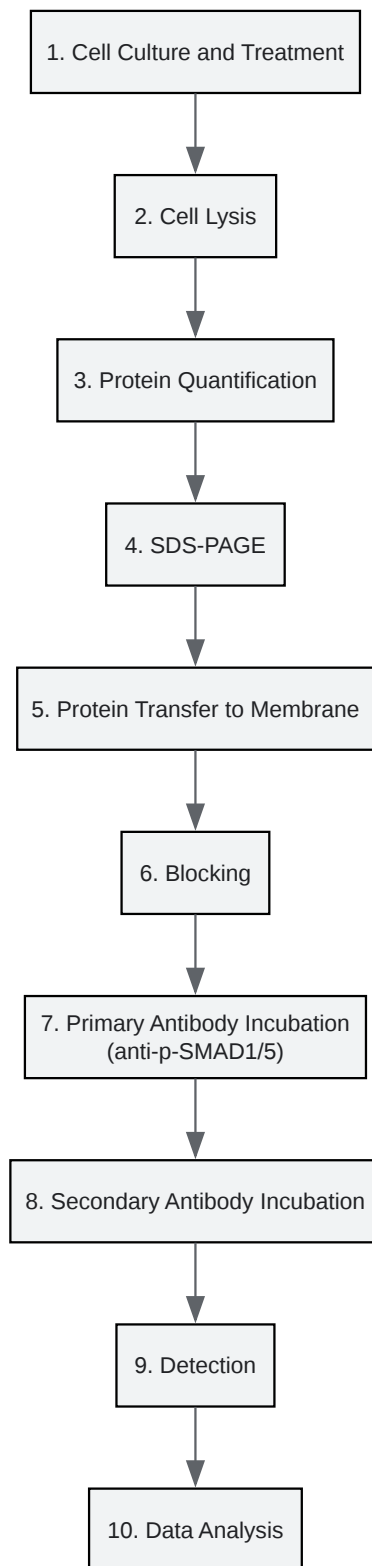
Activin receptor-like kinase 2 (ALK2), also known as ACVR1, is a type I serine/threonine kinase receptor that plays a crucial role in the bone morphogenetic protein (BMP) signaling pathway. Upon binding of a BMP ligand (e.g., BMP4, BMP6, BMP7), ALK2 forms a complex with a type II BMP receptor. The type II receptor then phosphorylates and activates ALK2. Activated ALK2, in turn, phosphorylates the downstream signaling proteins SMAD1 and SMAD5 (and the closely related SMAD8/9). This phosphorylation event is a critical step in the canonical BMP signaling cascade.^{[1][2][3]} Phosphorylated SMAD1/5 then forms a complex with SMAD4, which translocates to the nucleus to regulate the transcription of target genes involved in various cellular processes, including osteogenesis.

ML347 is a potent and highly selective small molecule inhibitor of ALK1 and ALK2.^{[4][5]} It functions as an ATP-competitive antagonist, effectively blocking the kinase activity of ALK2 and thereby preventing the phosphorylation of its downstream targets, SMAD1 and SMAD5. This mechanism of action makes **ML347** a valuable tool for studying ALK2-mediated signaling and a potential therapeutic agent for diseases driven by aberrant ALK2 activity.

ALK2 Signaling Pathway and ML347 Inhibition



Western Blot Workflow for ALK2 Inhibition

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